

Application Notes and Protocols for Lyophilized ProTx-II

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ProTx II

Cat. No.: B612438

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Introduction

ProTx-II is a 30-amino acid peptide toxin isolated from the venom of the Peruvian green velvet tarantula, *Thrixopelma pruriens*. It functions as a potent and selective gating modifier of voltage-gated sodium (Nav) channels, with a particularly high affinity for the Nav1.7 subtype, a key target in pain signaling pathways.[1][2] ProTx-II also exhibits activity, albeit with lower potency, against other Nav subtypes and some voltage-gated calcium (Cav) channels.[3][4] Its mechanism of action involves binding to the voltage-sensor domain of the channel, thereby inhibiting its activation.[4] These properties make ProTx-II a valuable pharmacological tool for studying ion channel function and a potential lead compound for the development of novel analgesics.[5]

This document provides detailed protocols for the proper reconstitution, aliquoting, and storage of lyophilized ProTx-II to ensure its stability and biological activity for research applications.

Physicochemical Properties of ProTx-II

Property	Value	Reference
Amino Acid Sequence	YCQKWMWTCDSEKCCCEG MVCRLWCKKKLW	[6]
Molecular Weight	3826.59 Da	[6]
Disulfide Bridges	Cys2-Cys16, Cys9-Cys21, Cys15-Cys25	[6]
Appearance	White lyophilized solid	
Purity	≥95% (as determined by HPLC)	[6]

Inhibitory Activity of ProTx-II

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of ProTx-II for various voltage-gated sodium channels.

Channel Subtype	IC ₅₀	Reference
Nav1.7	0.3 nM	[1][2]
Nav1.2	41 nM	[1]
Nav1.5	79 nM	[1]
Nav1.6	26 nM	[1]
Other Nav Subtypes	30 - 150 nM	[2]

Experimental Protocols

Reconstitution of Lyophilized ProTx-II

Proper reconstitution is critical for maintaining the biological activity of ProTx-II. It is recommended to prepare a stock solution of a desired concentration, which can then be further diluted for specific experimental needs.

Materials:

- Lyophilized ProTx-II vial
- Sterile, high-purity water (e.g., Milli-Q® or equivalent) or a suitable sterile buffer (e.g., Phosphate-Buffered Saline - PBS, pH 7.4)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized ProTx-II to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 2000 x g for 1-2 minutes) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- **Solvent Addition:** Carefully open the vial and add the desired volume of sterile, high-purity water or buffer to achieve the target concentration. For example, to prepare a 100 μ M stock solution from 1 mg of ProTx-II (MW = 3826.59 g/mol), you would add 261.3 μ L of solvent. It is advisable to start with a concentration of up to 1 mg/mL.[6]
- **Dissolution:** Gently swirl the vial to dissolve the peptide. If necessary, the solution can be gently vortexed for a few seconds. Avoid vigorous shaking, as this can cause aggregation or degradation of the peptide.
- **Incubation:** Allow the vial to sit at room temperature for 10-15 minutes to ensure complete dissolution.
- **Final Centrifugation:** Briefly centrifuge the vial again to collect the entire volume of the reconstituted solution.

Aliquoting and Storage

To avoid repeated freeze-thaw cycles that can degrade the peptide, it is crucial to aliquot the reconstituted ProTx-II stock solution into single-use volumes.

Materials:

- Reconstituted ProTx-II stock solution
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips

Procedure:

- Aliquoting: Dispense the reconstituted ProTx-II stock solution into smaller, single-use aliquots in sterile, low-protein-binding polypropylene microcentrifuge tubes. The volume of each aliquot should be based on the requirements of your future experiments.
- Labeling: Clearly label each aliquot with the name of the peptide, concentration, and date of reconstitution.
- Storage:
 - Short-term storage (1-2 days): Aliquots can be stored at 4°C.
 - Long-term storage: For long-term stability, store the aliquots at -20°C or, preferably, at -80°C. When stored properly at -20°C or below, the reconstituted peptide should be stable for several months.

Quality Control of Reconstituted ProTx-II

While extensive quality control may not be feasible for all laboratories, a simple functional assay can be performed to confirm the activity of the reconstituted ProTx-II.

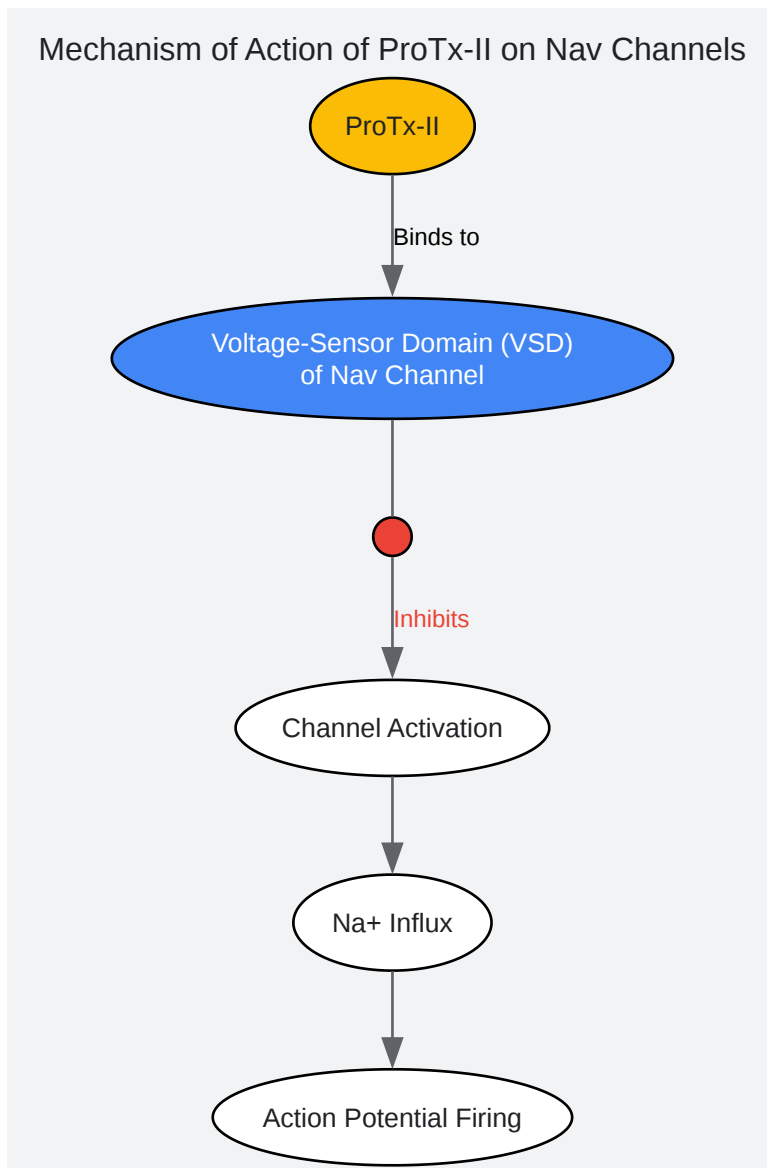
Procedure:

- **Functional Assay:** Perform a dose-response experiment using a known sensitive cell line expressing the target ion channel (e.g., HEK293 cells expressing Nav1.7) and a suitable assay (e.g., patch-clamp electrophysiology or a fluorescence-based membrane potential assay).
- **Comparison:** Compare the IC₅₀ value obtained from the freshly reconstituted ProTx-II with the expected value from the literature to confirm its potency.

Diagrams



Mechanism of Action of ProTx-II on Nav Channels



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- To cite this document: BenchChem. [Application Notes and Protocols for Lyophilized ProTx-II]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612438#reconstituting-and-aliquoting-lyophilized-protx-ii]

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